

An In-depth Technical Guide to 1-Benzylcyclopentylamine: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	Cyclopentanamine, 1-(phenylmethyl)-
CAS No.:	19165-95-8
Cat. No.:	B15214333

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Introduction

1-Benzylcyclopentylamine, with the systematic IUPAC name 1-benzylcyclopentan-1-amine, is a primary amine featuring a cyclopentyl ring and a benzyl substituent attached to the same carbon atom. Its chemical formula is $C_{12}H_{17}N$.^[1] This compound is a structural isomer of N-benzylcyclopentanamine, and this distinction is crucial for its chemical properties and potential applications. As a primary amine, 1-benzylcyclopentylamine is a versatile building block in organic synthesis. The presence of both a lipophilic benzyl group and a cyclic aliphatic moiety suggests its potential utility in medicinal chemistry for the development of novel therapeutic agents, where such structures can influence pharmacokinetic and pharmacodynamic properties.^{[2][3]} This technical guide provides a comprehensive overview of the known properties, a proposed synthetic pathway, and expected analytical characteristics of 1-

benzylcyclopentylamine, compiled to aid researchers in its synthesis, characterization, and application.

Physicochemical Properties

The molecular formula of 1-benzylcyclopentylamine is C₁₂H₁₇N, and its calculated molecular weight is 175.27 g/mol [\[1\]](#) While extensive experimental data on the physicochemical properties of 1-benzylcyclopentylamine are not readily available in the public domain, computational predictions provide valuable insights.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ N	PubChem [1]
Molecular Weight	175.27 g/mol	PubChem (Computed) [1]
IUPAC Name	1-benzylcyclopentan-1-amine	PubChem [1]
CAS Number	19165-95-8	PubChem [1]
XLogP3-AA (Lipophilicity)	2.3	PubChem (Computed) [1]
Hydrogen Bond Donor Count	1	PubChem (Computed) [1]
Hydrogen Bond Acceptor Count	1	PubChem (Computed) [1]
Rotatable Bond Count	2	PubChem (Computed) [1]

Note: The majority of the physicochemical properties listed are computationally predicted and await experimental verification.

Molecular Structure

Caption: Chemical structure of 1-benzylcyclopentylamine.

Synthesis and Reactivity

A definitive, experimentally validated synthesis protocol for 1-benzylcyclopentylamine is not widely reported. However, a plausible synthetic route can be proposed based on established

organic chemistry principles. One such approach is the reductive amination of benzyl cyclopentyl ketone.

Proposed Synthetic Workflow: Reductive Amination

This method involves the reaction of benzyl cyclopentyl ketone with ammonia, followed by reduction of the resulting imine.



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Caption: Proposed synthetic workflow for 1-benzylcyclopentylamine.

Experimental Protocol (Hypothetical)

Materials and Reagents:

- Benzyl cyclopentyl ketone
- Ammonia (e.g., in methanol)
- Sodium cyanoborohydride (NaBH₃CN) or Palladium on carbon (Pd/C) and hydrogen gas
- Methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Imine Formation:** Dissolve benzyl cyclopentyl ketone in methanol. Add a solution of ammonia in methanol in excess. Stir the mixture at room temperature. The reaction progress can be monitored by TLC or GC-MS to observe the formation of the imine intermediate.
- **Reduction:**
 - **Using Sodium Cyanoborohydride:** To the solution containing the imine, slowly add sodium cyanoborohydride in portions at 0 °C. Allow the reaction to warm to room temperature and stir until the imine is consumed.
 - **Using Catalytic Hydrogenation:** Alternatively, the imine solution can be subjected to catalytic hydrogenation using a catalyst such as 10% Pd/C under a hydrogen atmosphere.
- **Workup:** Quench the reaction by carefully adding dilute hydrochloric acid. Wash the aqueous layer with diethyl ether to remove any unreacted ketone. Basify the aqueous layer with a sodium hydroxide solution until a pH greater than 10 is achieved.
- **Extraction and Purification:** Extract the product into diethyl ether. Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Causality Behind Experimental Choices:

- **Reductive Amination:** This is a standard and efficient method for the synthesis of amines from ketones.
- **Reducing Agents:** Sodium cyanoborohydride is a mild reducing agent suitable for reducing imines in the presence of ketones. Catalytic hydrogenation is another effective and clean method for this transformation.
- **Acid-Base Workup:** The acid wash removes unreacted starting material, and the subsequent basification is necessary to deprotonate the amine product, making it soluble in the organic extraction solvent.

Analytical Characterization (Predicted)

Due to the lack of published experimental spectra for 1-benzylcyclopentylamine, the following are predicted characteristic features based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:
 - Aromatic Protons: A multiplet in the range of 7.20-7.40 ppm, integrating to 5 hydrogens, corresponding to the phenyl ring of the benzyl group.
 - Benzyl CH_2 : A singlet around 2.7-2.9 ppm, integrating to 2 hydrogens.
 - Cyclopentyl Protons: Multiplets in the range of 1.5-2.0 ppm, integrating to 8 hydrogens.
 - Amine Protons (NH_2): A broad singlet that can appear over a wide range (typically 1.0-3.0 ppm), integrating to 2 hydrogens. This peak would disappear upon D_2O exchange.
- ^{13}C NMR:
 - Aromatic Carbons: Signals in the range of 125-140 ppm.
 - Quaternary Carbon (C-NH_2): A signal in the range of 60-70 ppm.
 - Benzyl CH_2 Carbon: A signal around 45-55 ppm.
 - Cyclopentyl Carbons: Signals in the aliphatic region, typically between 20-45 ppm.

Infrared (IR) Spectroscopy

As a primary amine, the IR spectrum of 1-benzylcyclopentylamine is expected to show the following characteristic absorption bands:

- N-H Stretching: Two medium-intensity sharp bands in the region of $3300\text{-}3400\text{ cm}^{-1}$ corresponding to the symmetric and asymmetric stretching of the primary amine.[\[4\]](#)[\[5\]](#)
- C-H Stretching (Aromatic): Bands just above 3000 cm^{-1} .
- C-H Stretching (Aliphatic): Bands just below 3000 cm^{-1} .

- N-H Bending: A medium to strong band around 1590-1650 cm^{-1} .[\[4\]](#)
- C-N Stretching: A weak to medium band in the region of 1000-1250 cm^{-1} .[\[4\]](#)

Mass Spectrometry (MS)

- Molecular Ion Peak (M^+): A peak at $m/z = 175$, corresponding to the molecular weight of the compound.
- Major Fragmentation Pathways:
 - Alpha-Cleavage: Loss of a butyl radical from the cyclopentyl ring to give a fragment at $m/z = 118$.
 - Benzylic Cleavage: Loss of a cyclopentyl radical to give the benzylamine fragment at $m/z = 106$, or loss of a phenyl radical to give a fragment at $m/z = 98$. A prominent peak at $m/z = 91$ corresponding to the tropylium ion is also expected.

Potential Applications in Research and Drug Development

While specific biological activities of 1-benzylcyclopentylamine have not been extensively reported, its structural motifs are relevant in medicinal chemistry. The cyclopentane scaffold can impart conformational rigidity, which can be beneficial for binding to biological targets.[\[3\]](#) The benzyl group can participate in hydrophobic and π -stacking interactions. As a primary amine, it serves as a key functional group for the synthesis of a wide range of derivatives, such as amides, sulfonamides, and ureas, allowing for the exploration of structure-activity relationships in drug discovery programs.[\[2\]](#) For instance, related cyclopentane derivatives have been investigated for anti-inflammatory and analgesic activities.[\[6\]](#)

Safety and Handling

Specific toxicology data for 1-benzylcyclopentylamine is not available. However, based on the known hazards of similar amines, such as benzylamine, it should be handled with appropriate care. It is likely to be corrosive and may cause skin and eye burns.[\[7\]](#)[\[8\]](#) It may also be harmful if swallowed or inhaled.[\[9\]](#)

General Safety Precautions:

- Handle in a well-ventilated area or a chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[9]
- Avoid contact with skin, eyes, and clothing.
- In case of contact, immediately flush the affected area with plenty of water.[9]
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.[8]

Conclusion

1-Benzylcyclopentylamine is a primary amine with potential as a synthetic building block, particularly in the field of medicinal chemistry. While there is a notable lack of comprehensive experimental data for this specific isomer, this guide provides a foundational understanding of its molecular formula, weight, and predicted physicochemical and spectroscopic properties. The proposed synthetic route offers a practical approach for its preparation in a laboratory setting. Further research is warranted to fully characterize this compound and explore its potential applications in drug discovery and development.

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